

Verifying the Structure of 1,3-Octanediol Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: 1,3-Octanediol

CAS No.: 120727-18-6

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the analytical techniques and experimental data necessary for the structural verification of **1,3-octanediol** and its derivatives. As a class of chiral molecules, unambiguous characterization of these compounds is critical for their application in organic synthesis and drug development. This document outlines key analytical methodologies, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and X-ray crystallography, and provides detailed experimental protocols to aid researchers in their structural elucidation efforts.

Data Presentation: Comparative Analysis of Spectroscopic and Chromatographic Data

Effective structural verification relies on the careful analysis and comparison of data from multiple analytical techniques. The following tables summarize key data points for **1,3-octanediol** and provide a framework for comparing derivatives.

Table 1: Nuclear Magnetic Resonance (NMR) Data of **1,3-Octanediol**

Proton (¹ H)	Chemical Shift (δ) ppm	Carbon (¹³ C)	Chemical Shift (δ) ppm
-OH (C1)	Broad singlet, ~3.5-4.0	C1	~63.0
-OH (C3)	Broad singlet, ~3.5-4.0	C2	~42.0
-CH(OH)- (C3)	Multiplet, ~3.8-4.0	C3	~70.0
-CH ₂ - (C2)	Multiplet	C4	~32.0
-CH ₂ - (C4-C7)	Multiplet	C5	~25.0
-CH ₃ (C8)	Triplet	C6	~32.0
C7	~22.0		
C8	~14.0		

Note: Chemical shifts are approximate and can vary based on solvent and concentration.

Table 2: Mass Spectrometry (MS) Fragmentation Data of **1,3-Octanediol**

Fragment	m/z	Interpretation
[M] ⁺	146	Molecular Ion
[M-H ₂ O] ⁺	128	Loss of a water molecule
[M-C ₅ H ₁₁] ⁺	57	Cleavage of the C3-C4 bond
C ₅ H ₁₁	71	Pentyl cation

Note: The molecular ion peak for alcohols can be weak or absent in electron ionization (EI) mass spectrometry.[\[1\]](#)

Table 3: Comparison of Analytical Techniques for Structure Verification

Technique	Information Provided	Strengths	Limitations
^1H NMR	Proton environment, connectivity (via coupling)	Provides detailed structural information	Complex spectra for larger molecules
^{13}C NMR	Number and type of carbon atoms	Complements ^1H NMR for a complete carbon skeleton	Lower sensitivity than ^1H NMR
Mass Spectrometry	Molecular weight and fragmentation pattern	High sensitivity, useful for identification	Isomers may not be distinguishable
Chiral HPLC/GC	Separation of enantiomers	Essential for stereochemical analysis	Requires method development for each compound
X-ray Crystallography	Absolute 3D structure	Unambiguous structure determination	Requires a suitable single crystal

Experimental Protocols

Detailed and reproducible experimental protocols are essential for accurate structure verification. The following sections provide methodologies for key experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra for the determination of the chemical structure.

Instrumentation: 400 MHz or higher field NMR spectrometer.

Sample Preparation:

- Dissolve 5-10 mg of the purified **1,3-octanediol** derivative in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).

- Transfer the solution to a 5 mm NMR tube.

Data Acquisition:

- ^1H NMR: Acquire the spectrum using a standard pulse program. Typical parameters include a spectral width of 10-15 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse program. A wider spectral width (e.g., 0-200 ppm) is required. Due to the lower natural abundance of ^{13}C , a larger number of scans and a longer relaxation delay may be necessary.
- 2D NMR (COSY, HSQC, HMBC): For complex derivatives, 2D NMR experiments can be invaluable for establishing connectivity between protons and carbons.

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the molecular weight and fragmentation pattern of the compound and to separate it from other volatile components.

Instrumentation: A gas chromatograph coupled to a mass spectrometer.

Sample Preparation:

- Prepare a dilute solution of the **1,3-octanediol** derivative in a volatile organic solvent (e.g., dichloromethane, ethyl acetate) at a concentration of approximately 1 mg/mL.
- If the compound is not sufficiently volatile, derivatization to a more volatile species (e.g., silylation) may be necessary.

GC Method:

- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
- Injector Temperature: 250 °C.
- Oven Temperature Program: Start at a low temperature (e.g., 50 °C), hold for 1-2 minutes, then ramp at a rate of 10-20 °C/min to a final temperature of 280-300 °C.

- Carrier Gas: Helium at a constant flow rate.

MS Method:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 40 to 400.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.

Chiral High-Performance Liquid Chromatography (HPLC)

Objective: To separate and quantify the enantiomers of a chiral **1,3-octanediol** derivative.

Instrumentation: An HPLC system equipped with a chiral column and a suitable detector (e.g., UV-Vis or refractive index).

Method Development:

- Column Selection: Choose a chiral stationary phase (CSP) appropriate for diols. Polysaccharide-based columns (e.g., Chiralpak AD-H, Chiralcel OD-H) are often a good starting point.
- Mobile Phase Selection: For normal-phase HPLC, a mixture of a non-polar solvent (e.g., hexane or heptane) and a polar modifier (e.g., isopropanol or ethanol) is typically used. The ratio of these solvents will need to be optimized to achieve separation.
- Flow Rate: A typical flow rate is 0.5-1.0 mL/min.
- Detection: Select a wavelength at which the compound absorbs if it has a chromophore. If not, a refractive index detector can be used.

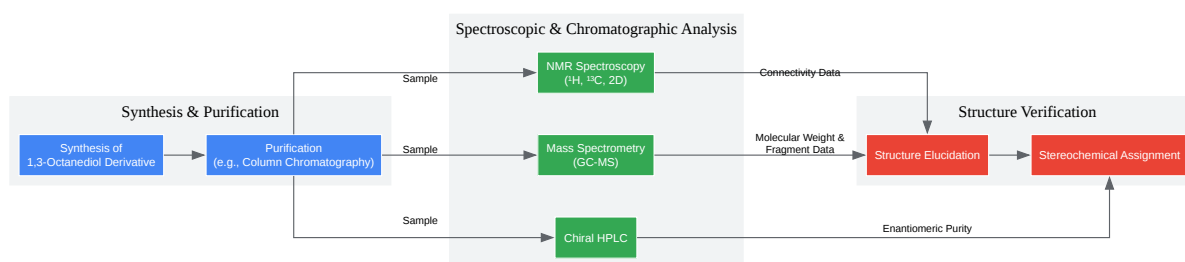
Analysis:

- Dissolve a small amount of the sample in the mobile phase.

- Inject the sample onto the equilibrated column.
- Monitor the chromatogram for the separation of two peaks corresponding to the two enantiomers.
- The enantiomeric excess (ee) can be calculated from the peak areas of the two enantiomers.

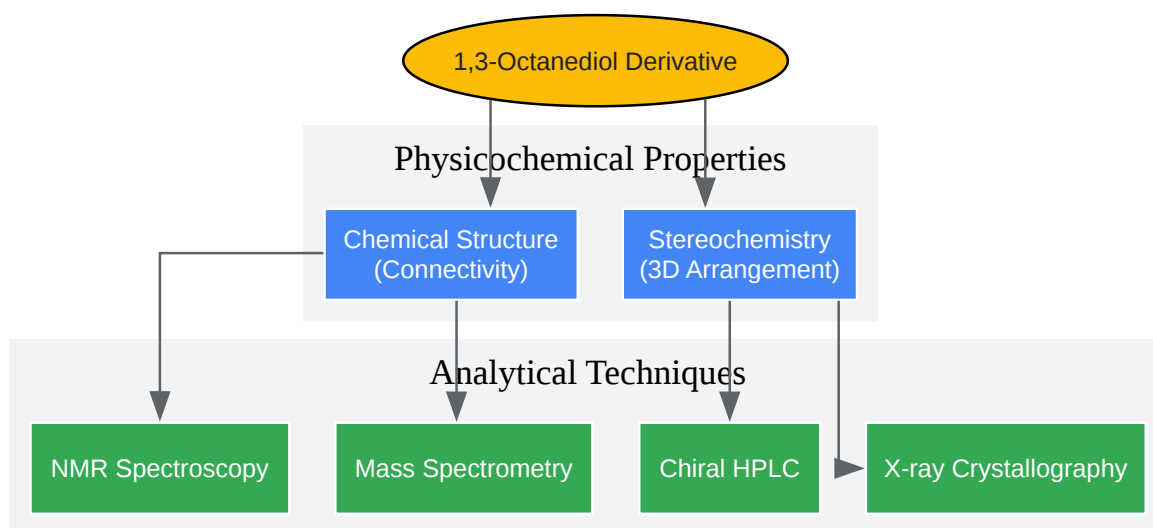
Mandatory Visualization

Diagrams illustrating the workflow and logic of the structure verification process are crucial for clear communication.



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Caption: Experimental workflow for the synthesis and structural verification of **1,3-octanediol** derivatives.



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Caption: Logical relationship between the properties of a **1,3-octanediol** derivative and the analytical techniques used for their determination.

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References

- 1. [Buy 1,3-Octanediol | 23433-05-8 \[smolecule.com\]](#)
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